

Cy3-PEG3-Alkyne for Click Chemistry Applications: An In-depth Technical Guide

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Compound of Interest

Compound Name: Cy3-PEG3-Alkyne

Cat. No.: B12365630

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Cy3-PEG3-Alkyne**, a fluorescent probe widely utilized in click chemistry for the labeling and detection of biomolecules. This document details its physicochemical properties, experimental protocols for its use in copper-catalyzed (CuAAC) and strain-promoted (SPAAC) azide-alkyne cycloaddition reactions, and its applications in various research and drug development contexts.

Introduction to Cy3-PEG3-Alkyne

Cy3-PEG3-Alkyne is a tripartite molecule consisting of a Cy3 fluorophore, a hydrophilic polyethylene glycol (PEG3) spacer, and a terminal alkyne group. The Cy3 dye is a bright and photostable cyanine dye that fluoresces in the orange-red region of the visible spectrum. The PEG3 linker enhances water solubility and minimizes steric hindrance, improving accessibility to the alkyne group for reaction. The terminal alkyne is the reactive handle for "click" chemistry, a group of reactions known for their high efficiency, specificity, and biocompatibility.^{[1][2]} These characteristics make **Cy3-PEG3-Alkyne** an invaluable tool for labeling proteins, nucleic acids, and other biomolecules in complex biological systems.

Physicochemical and Spectroscopic Properties

The performance of a fluorescent probe is dictated by its photophysical properties. The key quantitative data for Cy3-Alkyne are summarized in the table below.

Property	Value	Reference
Excitation Maximum (λ_{ex})	555 nm	[3]
Emission Maximum (λ_{em})	570 nm	[3]
Molar Extinction Coefficient (ϵ)	150,000 cm ⁻¹ M ⁻¹	[3]
Fluorescence Quantum Yield (Φ)	0.31	
Molecular Weight	~530.2 g/mol	
Solubility	DMSO, DMF, DCM	

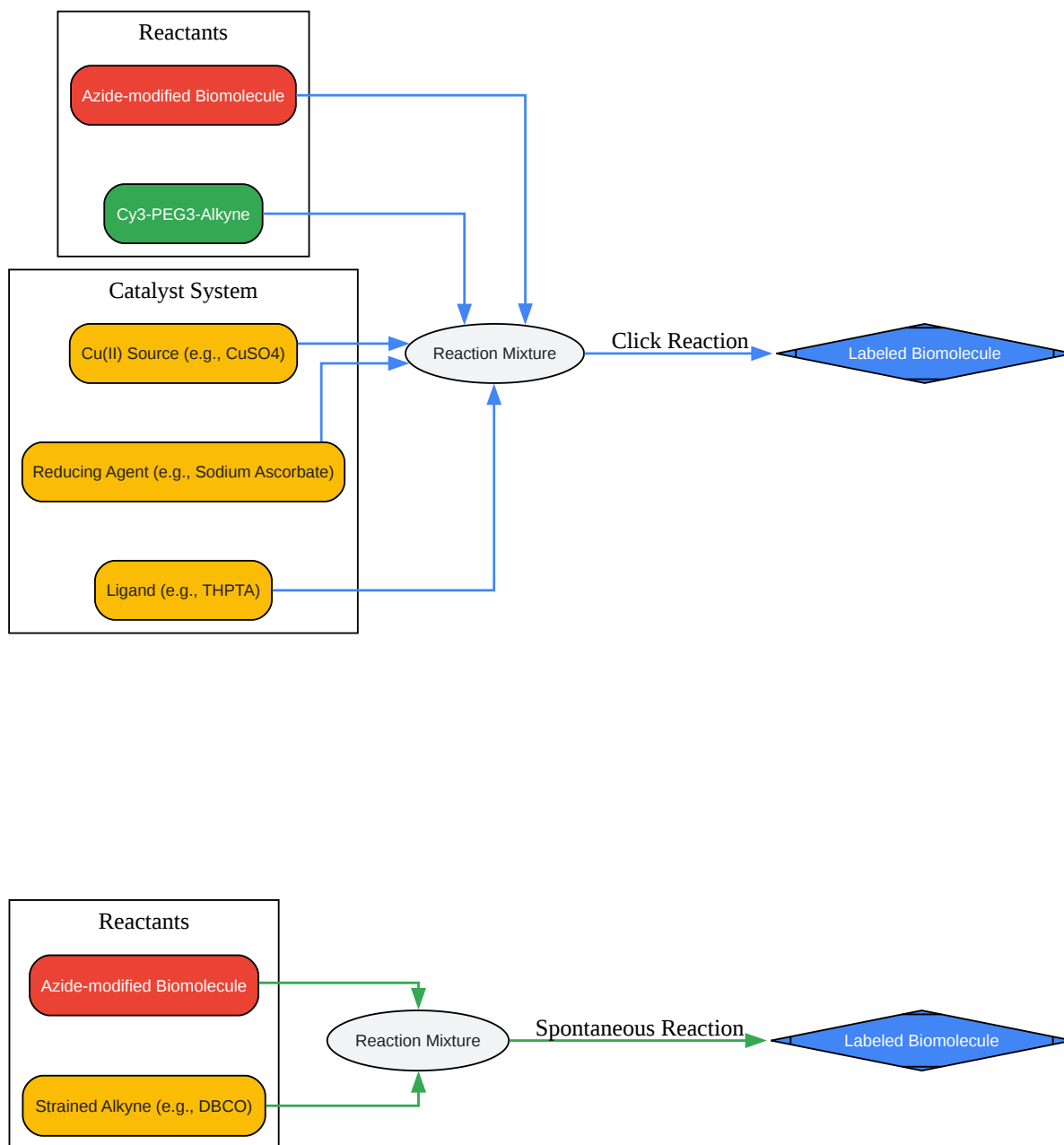
Click Chemistry Reactions

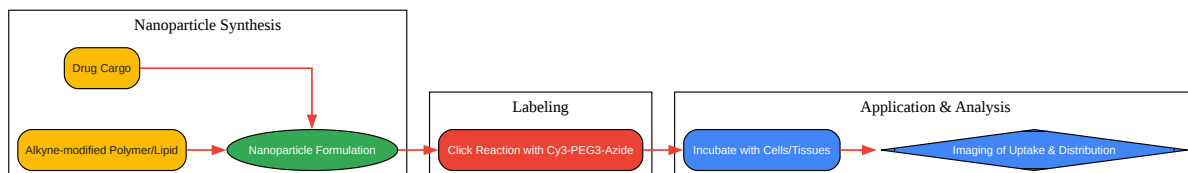
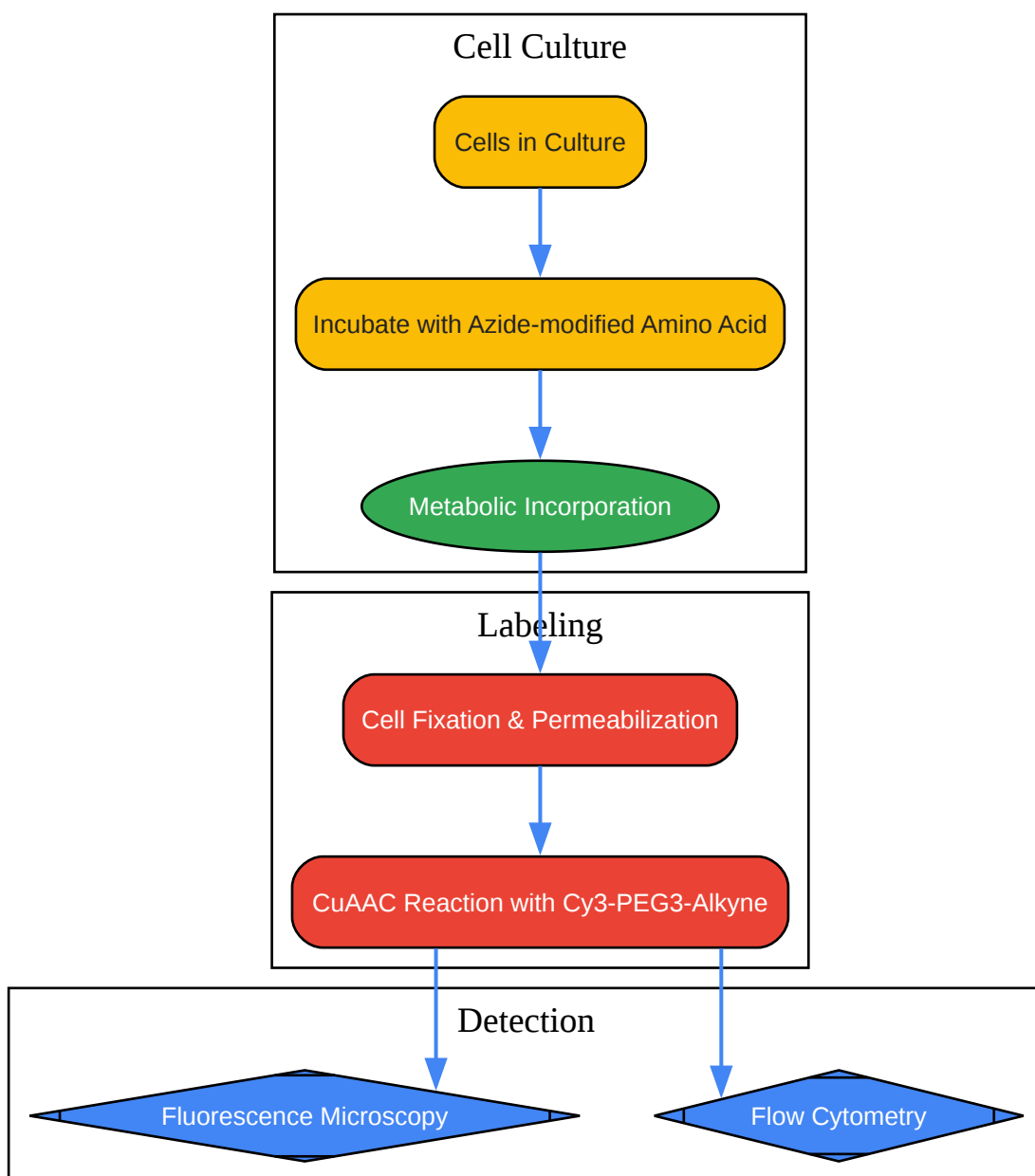
Cy3-PEG3-Alkyne serves as a versatile reagent for two primary types of click chemistry reactions: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) and Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).

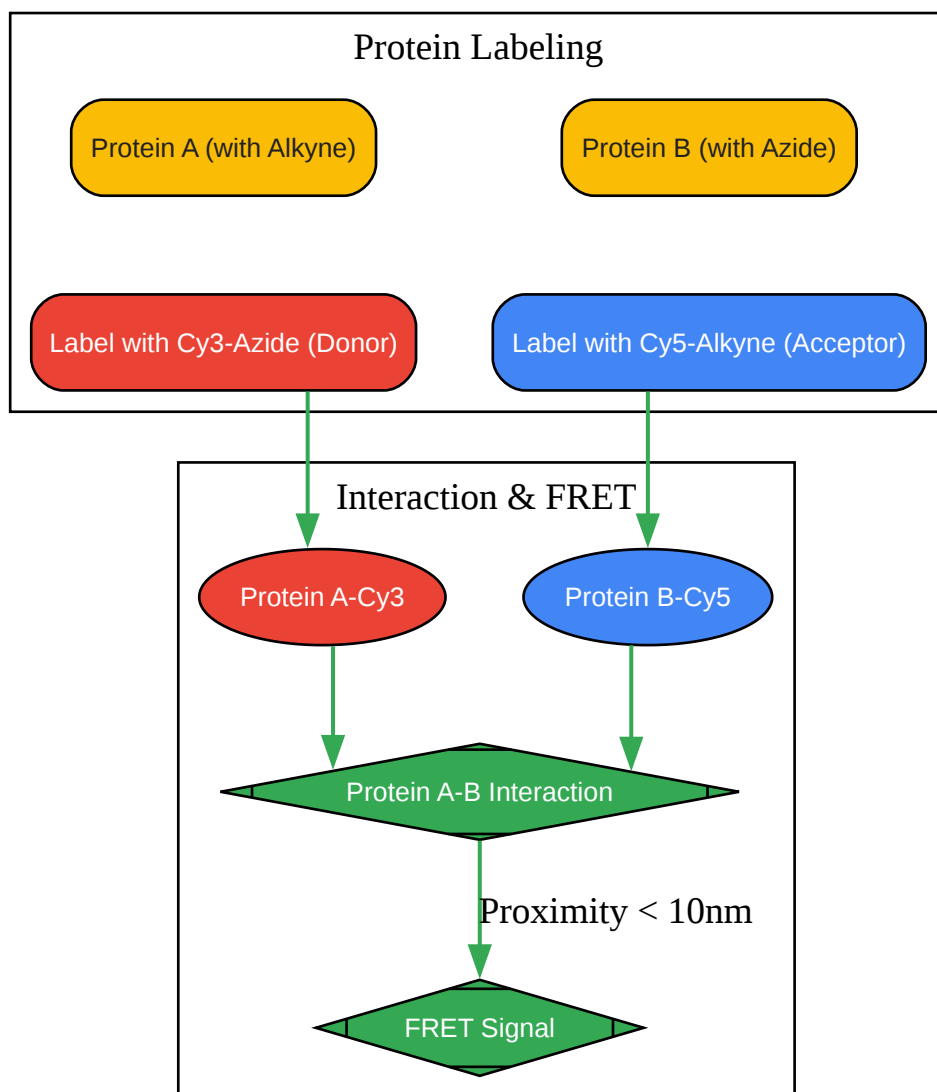
Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

CuAAC is a highly efficient and widely used click reaction that involves the formation of a stable triazole linkage between a terminal alkyne and an azide, catalyzed by a copper(I) species. The reaction is known for its rapid kinetics and high yields under mild, aqueous conditions.

A general workflow for a CuAAC reaction is depicted below:







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References

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